

In Vivo Application of SR 144528 in Mouse Models: Application Notes and Protocols

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Compound Name: SR 144528-d3

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Introduction

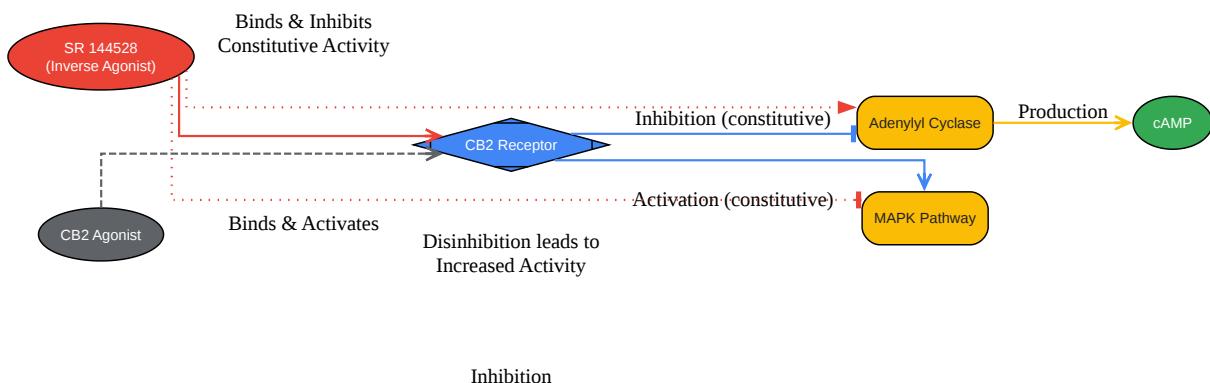
SR 144528 is a potent and highly selective cannabinoid receptor 2 (CB2) inverse agonist, demonstrating a high affinity for the CB2 receptor (K_i of 0.6 nM) and over 700-fold selectivity against the CB1 receptor.^[1] This selectivity makes it an invaluable tool for investigating the physiological and pathophysiological roles of the CB2 receptor *in vivo*, without the confounding psychotropic effects associated with CB1 receptor modulation. SR 144528 has been utilized in a variety of mouse models to explore the involvement of the CB2 receptor in inflammation, pain, cancer, and neurodegenerative diseases. These application notes provide a comprehensive overview of its *in vivo* use in mice, including detailed experimental protocols and a summary of key quantitative data.

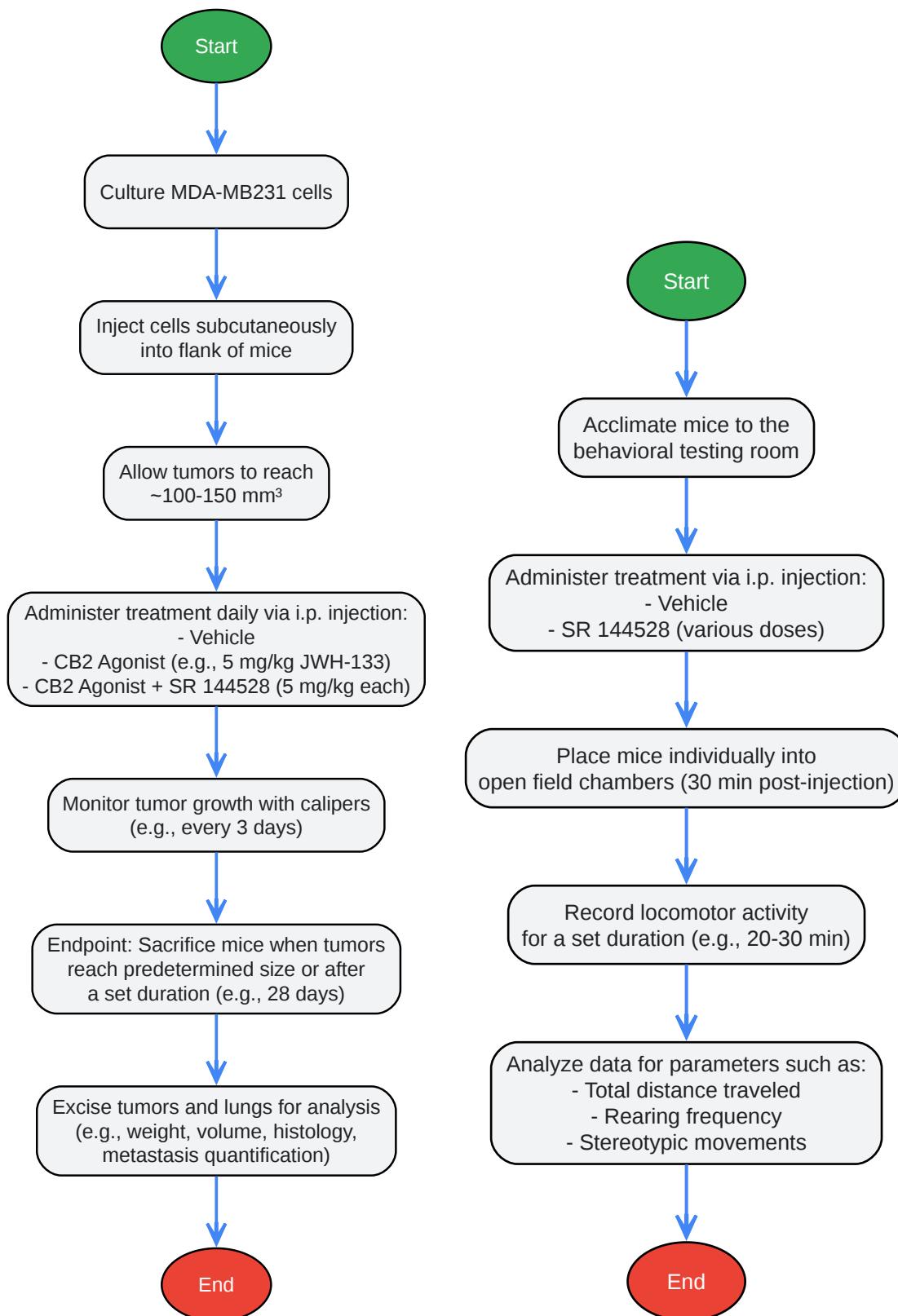
Mechanism of Action

SR 144528 acts as an inverse agonist at the CB2 receptor. This means that it not only blocks the effects of CB2 agonists but also reduces the basal, constitutive activity of the receptor.^[2] The CB2 receptor is a G protein-coupled receptor (GPCR), and its activation typically leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic adenosine monophosphate (cAMP) levels, and the activation of the mitogen-activated protein kinase (MAPK) pathway.^[3] As an inverse agonist, SR 144528 can increase adenylyl cyclase activity in cells expressing constitutively active CB2 receptors.^[4] It has also been shown to inhibit the

phosphorylation of the CB2 receptor, which can up-regulate the receptor's cell surface expression and enhance sensitivity to agonists.[\[5\]](#)

Signaling Pathway of SR 144528 at the CB2 Receptor



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